

discovery and development of tebipenem pivoxil

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tebipenem Pivoxil

CAS No.: 161715-24-8

Cat. No.: S544817

Get Quote

Drug Profile and Clinical Significance

The table below summarizes the core characteristics of **tebipenem pivoxil**.

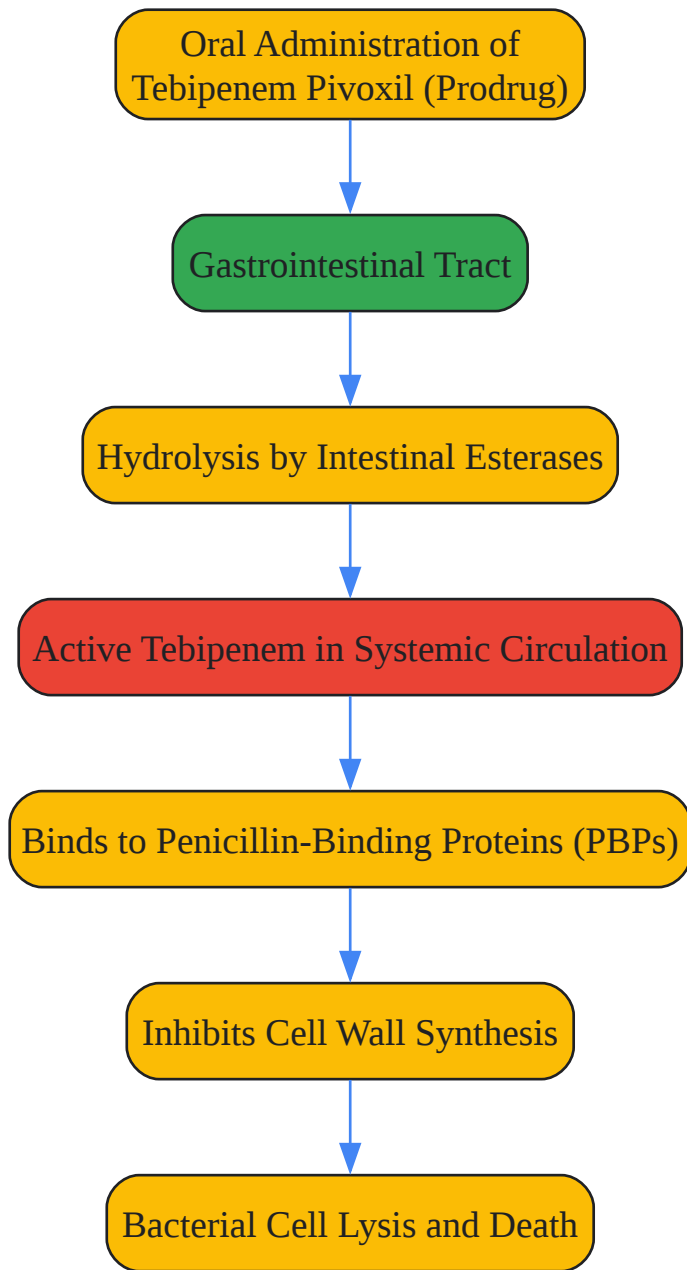
Property	Description
Drug Name	Tebipenem pivoxil (hydrobromide salt, HBr, is the form in late-stage development) [1] [2]
Active Moiety	Tebipenem [3] [2]
Drug Class	Oral carbapenem antibiotic [3] [4]
Approval Status	Approved in Japan for pediatric infections (brand name Orapenem); investigational elsewhere for cUTIs in adults [2] [4]
Primary Clinical Goal	Provide an effective oral alternative to intravenous carbapenems for multidrug-resistant infections, potentially enabling at-home treatment [1] [5]

Mechanism of Action and Pharmacokinetics

Tebipenem pivoxil is a **prodrug** designed for oral absorption. It is rapidly converted by intestinal esterases into its active form, **tebipenem** [3] [2].

- **Mechanism of Action:** Tebipenem is a beta-lactam antibiotic that binds to **Penicillin-Binding Proteins (PBPs)** on bacterial cell walls. This inhibits the cross-linking of peptidoglycan strands, disrupting cell wall synthesis and leading to bacterial cell lysis and death [3].
- **Spectrum of Activity:** It has broad-spectrum activity against Gram-positive and Gram-negative bacteria, including anaerobes. A key advantage is its stability against degradation by many **extended-spectrum beta-lactamases (ESBLs)**, making it effective against many drug-resistant pathogens [3] [2] [6].
- **Pharmacokinetic Profile:** The drug exhibits **time-dependent pharmacodynamics**. Preclinical studies identify the **free drug area under the concentration-time curve (fAUC)/MIC** as the critical parameter predicting efficacy, with a target value of approximately 34.6–51.9 for bacterial killing and suppression of resistance [2].

The following diagram illustrates the journey of **tebipenem pivoxil** from oral administration to its antibacterial action.



[Click to download full resolution via product page](#)

Clinical Development and Efficacy Data

The clinical development program for **tebipenem pivoxil** HBr has focused on demonstrating its value in treating cUTIs in adults.

- **PIVOT-PO Phase III Trial:** This pivotal, global, double-blind study compared oral tebipenem HBr (600 mg every 6 hours) to intravenous imipenem-cilastatin (500 mg every 6 hours) in hospitalized adults

with cUTI, including pyelonephritis [1] [7]. The trial was **stopped early for efficacy** following a positive interim analysis [5].

- **Key Efficacy Results:** The trial met its primary endpoint, demonstrating **non-inferiority** of oral tebipenem HBr to the intravenous comparator [1] [7]. The results are summarized below.

Efficacy Endpoint	Tebipenem HBr (Oral)	Imipenem-Cilastatin (IV)	Adjusted Difference (95% CI)
Overall Success (Composite of clinical cure & microbiological eradication)	58.5% (261/446) [1] [7]	60.2% (291/483) [1] [7]	-1.3% (-7.5%, 4.8%) [1]
Clinical Cure	93.5% (417/446) [1] [7]	95.2% (460/483) [1] [7]	-1.6% (-4.7%, 1.4%) [1]
Microbiological Response	60.3% (269/446) [1] [7]	61.3% (296/483) [1] [7]	-0.8% (-6.9%, 5.3%) [1]

- **Safety Profile:** The safety of tebipenem HBr was generally similar to other carbapenems. The most common adverse events were **diarrhea** and **headache**, which were typically mild to moderate in severity [1] [7] [8].
- **Regulatory Status:** Based on these data, GSK plans to submit a New Drug Application (NDA) to the U.S. FDA in the fourth quarter of 2025 [1] [7] [5].

Key Experimental Protocols

For research and development professionals, understanding the foundational preclinical methods is crucial.

- **Pharmacodynamics (PD) Study - Neutropenic Murine Thigh Infection Model [2]:**
 - **Infection:** Immunocompromised mice were infected in the thigh muscle with one of 11 strains of Enterobacteriaceae (e.g., *E. coli*, *K. pneumoniae*), including wild-type and ESBL-producing strains.
 - **Dosing:** Treatment started two hours post-infection with **tebipenem pivoxil**. A **dose-fractionation** design (varying total dose and dosing interval) was used to identify the PD index linked to efficacy.
 - **Analysis:** Bacterial burden in the thigh was quantified after 24 hours. The relationship between drug exposure (fAUC/MIC) and effect (change in bacterial count) was modeled to determine the

target exposure for stasis and killing.

- **Resistance Suppression Study - Hollow-Fiber Infection Model (HFIM) [2]:**
 - **System Setup:** Bacteria were exposed to dynamically changing concentrations of tebipenem in an *in vitro* system that mimics human pharmacokinetics.
 - **Regimen Simulation:** Different dosing regimens were simulated over 10 days to vary the intensity and frequency of drug exposure.
 - **Monitoring:** Bacterial density and MIC changes were monitored daily. The goal was to identify the fAUC/MIC target that achieved logarithmic killing while suppressing the emergence of resistant subpopulations.

Future Research and Potential Applications

Research suggests **tebipenem pivoxil's** utility could extend beyond cUTIs. A high-throughput screen identified it as highly potent against multidrug-resistant *Shigella* spp., a major cause of severe diarrhea in children in low- and middle-income countries [6]. A pilot clinical trial in children with shigellosis showed promising pharmacokinetics and comparable efficacy to azithromycin [9], indicating potential for drug repurposing.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Positive PIVOT-PO phase III data show tebipenem HBr's ... [gsk.com]
2. Pharmacodynamics of Tebipenem: New Options for Oral ... [pmc.ncbi.nlm.nih.gov]
3. What is the mechanism of Tebipenem Pivoxil? [synapse.patsnap.com]
4. Tebipenem [en.wikipedia.org]
5. PIVOT-PO phase III study for tebipenem HBr stopped early ... [gsk.com]
6. Tebipenem pivoxil for severe *Shigella* gastrointestinal infections [elifesciences.org]

7. PIVOT-PO Phase 3 Data Show Tebipenem ... [biospace.com]
8. Oral Tebipenem Pivoxil Hydrobromide in Complicated ... [pubmed.ncbi.nlm.nih.gov]
9. Pharmacokinetics of tebipenem pivoxil used in children ... [nature.com]

To cite this document: Smolecule. [discovery and development of tebipenem pivoxil]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544817#discovery-and-development-of-tebipenem-pivoxil>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com